

Technical Guide: Analysis of 4-amino-3-ethoxy-N-ethylbenzamide and Related Compounds

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Compound of Interest

Compound Name: 4-amino-3-ethoxy-N-ethylbenzamide

Cat. No.: B1401143

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Disclaimer: Extensive searches for the specific compound **4-amino-3-ethoxy-N-ethylbenzamide** and its corresponding CAS (Chemical Abstracts Service) number did not yield any direct results in publicly available chemical databases and scientific literature. This suggests that the compound may be novel, not yet synthesized, or referenced under a different nomenclature.

This guide therefore focuses on the closest structurally related compound for which information is available: 4-Amino-3-ethoxybenzamide. The data presented below pertains to this related compound and should not be directly extrapolated to **4-amino-3-ethoxy-N-ethylbenzamide**, as the substitution of a hydrogen atom with an ethyl group on the amide nitrogen can significantly alter its physicochemical and biological properties.

Core Compound Identification: 4-Amino-3-ethoxybenzamide

This section provides the fundamental chemical identifiers and properties for 4-Amino-3-ethoxybenzamide.

Chemical Identity

Property	Value	Source
Chemical Name	4-Amino-3-ethoxybenzamide	Internal Database
CAS Number	917909-47-8	[1]
Molecular Formula	C ₉ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	180.21 g/mol	[1]

Physicochemical Properties

The following table summarizes the known physical and chemical properties of 4-Amino-3-ethoxybenzamide.

Property	Value	Source
Appearance	Tan to white solid	[1]
Physical State	Solid	[1]
Solubility	No data available	[1]
Melting Point	No data available	[1]
Boiling Point	No data available	[1]
Storage Condition	Sealed in dry, Store at room temperature (20 to 22 °C)	[1]

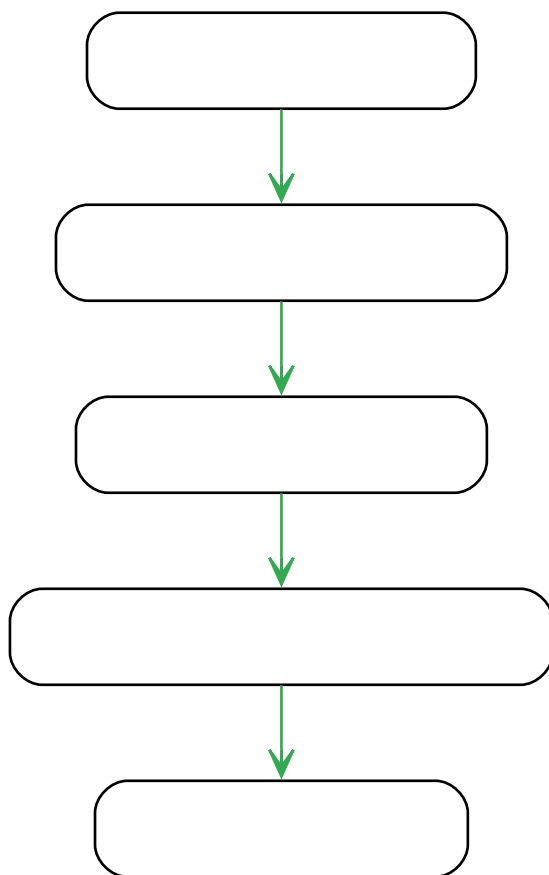
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological assays of 4-Amino-3-ethoxybenzamide are not readily available in the public domain based on the conducted searches. For researchers interested in this molecule, a potential synthetic route could be hypothesized based on standard organic chemistry principles.

Hypothetical Synthesis Workflow

A logical approach to the synthesis of 4-Amino-3-ethoxybenzamide could involve the amidation of a corresponding benzoic acid derivative. This is a generalized workflow and would require

optimization.



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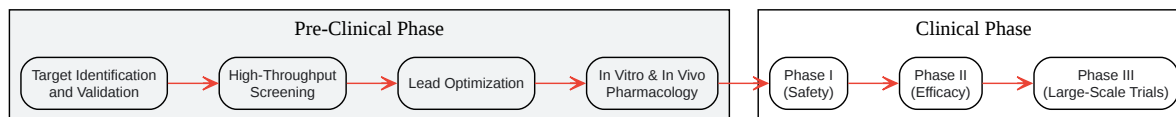
Caption: Hypothetical synthesis workflow for 4-Amino-3-ethoxybenzamide.

Biological Activity and Signaling Pathways

There is currently no available information regarding the biological activity, mechanism of action, or associated signaling pathways for 4-Amino-3-ethoxybenzamide in the scientific literature. Researchers would need to conduct initial biological screenings to determine any potential therapeutic effects or cellular targets.

General Drug Discovery Workflow

For a novel compound like 4-Amino-3-ethoxybenzamide, the initial steps in assessing its biological relevance would follow a standard drug discovery and development pipeline.



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Caption: Standard workflow for drug discovery and development.

Conclusion

While a comprehensive technical guide on **4-amino-3-ethoxy-N-ethylbenzamide** cannot be provided due to the absence of its documentation in public databases, this report has summarized the available information on the closely related compound, 4-Amino-3-ethoxybenzamide (CAS: 917909-47-8). The lack of data for the requested compound underscores a potential area for novel chemical synthesis and research. Any investigation into this molecule would need to begin with its synthesis and subsequent characterization and biological screening. Researchers are advised to proceed with caution and verify the identity and purity of any synthesized compound through rigorous analytical methods.

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References

- 1. hoffmanchemicals.com [hoffmanchemicals.com]
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